

# Application Notes and Protocols: Synthesis of Bicyclic Peptides using 1,3-Dichloroacetone

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## Compound of Interest

Compound Name: 1,3-Dichloroacetone

Cat. No.: B141476

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Audience: Researchers, scientists, and drug development professionals.

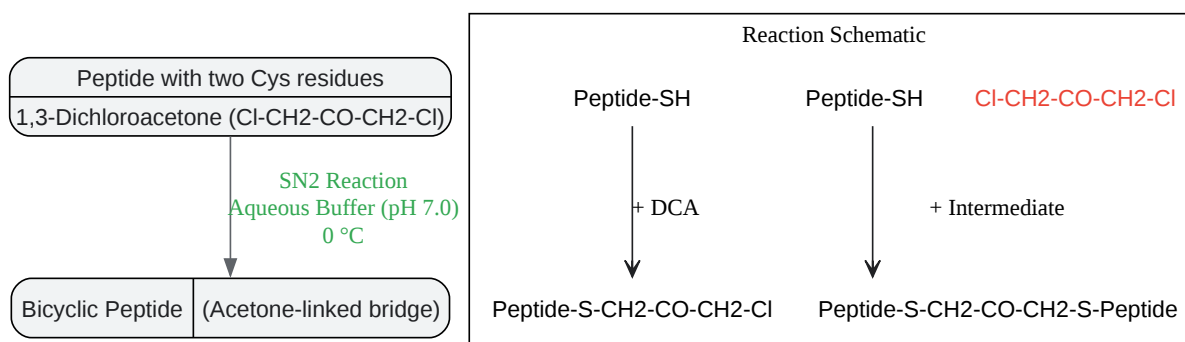
## Introduction

Bicyclic peptides offer significant advantages over their linear and monocyclic counterparts, including enhanced proteolytic stability, increased binding affinity, and improved potency.<sup>[1][2]</sup> A robust and efficient method for creating bicyclic peptides involves the use of **1,3-dichloroacetone** (DCA) as a linking reagent. This approach selectively connects two free cysteine side chains within a peptide or between two peptide monomers via a stable acetone-like bridge.<sup>[1][2][3][4]</sup> The reaction proceeds through an S<sub>N</sub>2 mechanism, forming a thioether bond that is resistant to reducing conditions, unlike disulfide bonds.<sup>[1][2]</sup> This method is bio-orthogonal, cost-effective, rapid, and can be conveniently performed in aqueous buffers.<sup>[1]</sup> The embedded carbonyl group in the acetone linker also provides a handle for further chemical modifications, such as oxime ligation for site-specific labeling.<sup>[1][5]</sup>

These application notes provide a detailed protocol for the synthesis of bicyclic peptides using **1,3-dichloroacetone**, including the synthesis of precursor peptides and the optimization of the cyclization reaction.

## Reaction Mechanism and Experimental Workflow

The overall process begins with the solid-phase peptide synthesis (SPPS) of linear peptides containing two cysteine residues. Following cleavage from the resin and purification, the peptide is cyclized using **1,3-dichloroacetone**. The workflow and reaction are depicted below.



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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. 1,3-Dichloroacetone: A Robust Reagent for Preparing Bicyclic Peptides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/30111111/)]
- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 4. 1,3-Dichloroacetone: A Robust Reagent for Preparing Bicyclic Peptides - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/30111111/)]

- 5. Acetone-Linked Peptides: A Convergent Approach for Peptide Macrocyclization and Labeling - PubMed [pubmed.ncbi.nlm.nih.gov]
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